

physical and chemical properties of 1-(4-Nitrophenyl)cyclopropanecarboxylic acid

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Compound of Interest

Compound Name: 1-(4-Nitrophenyl)cyclopropanecarboxylic acid

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An In-depth Technical Guide to 1-(4-Nitrophenyl)cyclopropanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-Nitrophenyl)cyclopropanecarboxylic acid, a substituted cyclopropane derivative, is a compound of interest in organic synthesis and medicinal chemistry. Its rigid cyclopropane scaffold combined with the electron-withdrawing nitrophenyl group makes it a versatile building block for the synthesis of more complex molecules. While extensive biological data for this specific compound is not readily available in the public domain, the cyclopropane ring is a key structural motif in a variety of biologically active molecules, including enzyme inhibitors and modulators of protein-protein interactions. This guide provides a comprehensive overview of the known physical and chemical properties of **1-(4-Nitrophenyl)cyclopropanecarboxylic acid**, detailed experimental protocols for their determination, and a summary of its synthesis.

Physicochemical Properties

The physical and chemical characteristics of **1-(4-Nitrophenyl)cyclopropanecarboxylic acid** are summarized below. It is a white to light yellow or khaki crystalline solid that is insoluble in

water but soluble in various organic solvents[1].

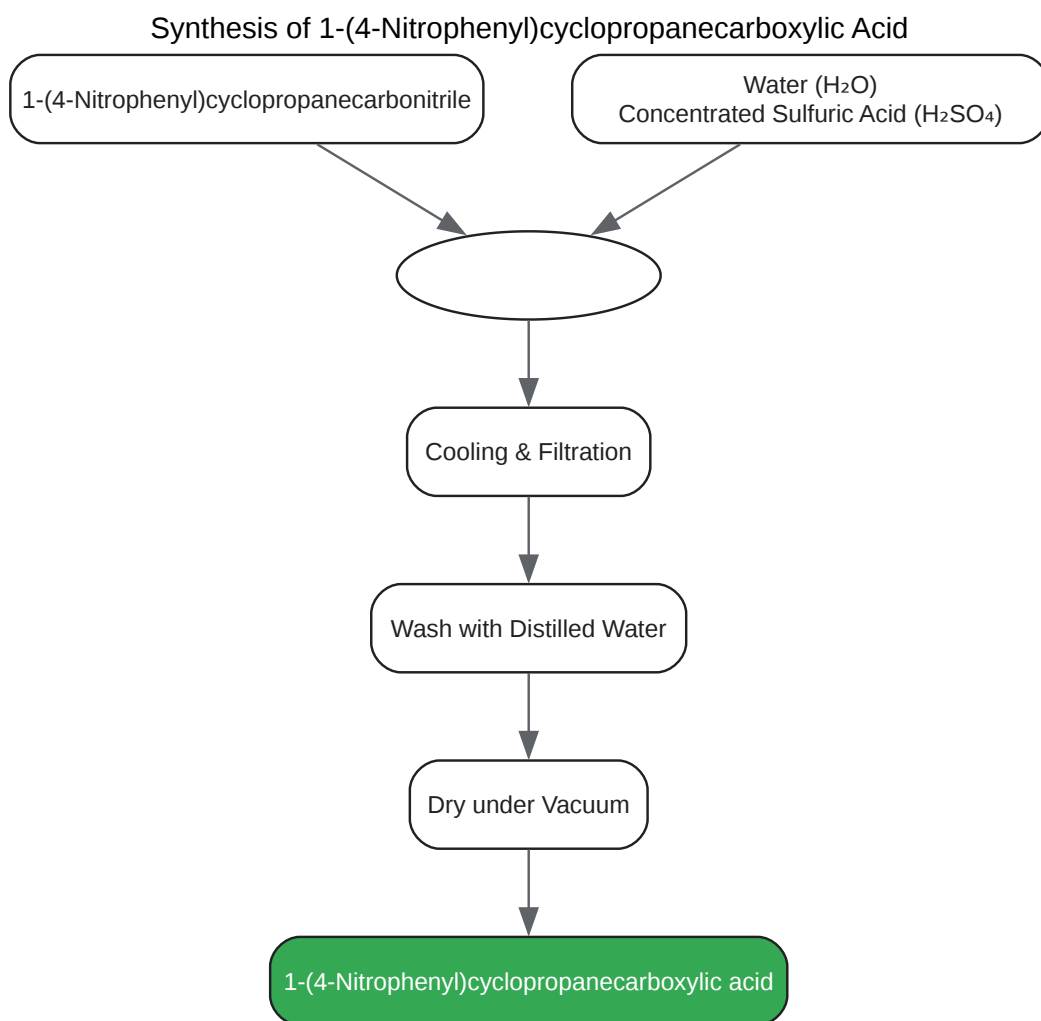
Data Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₄	[2]
Molecular Weight	207.18 g/mol	[2]
Melting Point	190.5-193 °C	[2]
Boiling Point (Predicted)	403.8 ± 38.0 °C	[2]
Density (Predicted)	1.480 ± 0.06 g/cm ³	[2]
pKa (Predicted)	3.78 ± 0.20	[2]
Appearance	Light yellow to khaki solid	[2]

Synthesis

A common synthetic route to **1-(4-Nitrophenyl)cyclopropanecarboxylic acid** involves the hydrolysis of 1-(4-nitrophenyl)cyclopropanecarbonitrile.

Synthesis Workflow



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Caption: Workflow for the synthesis of **1-(4-Nitrophenyl)cyclopropanecarboxylic acid**.

Experimental Protocol

The synthesis of **1-(4-Nitrophenyl)cyclopropanecarboxylic acid** can be achieved through the following procedure:

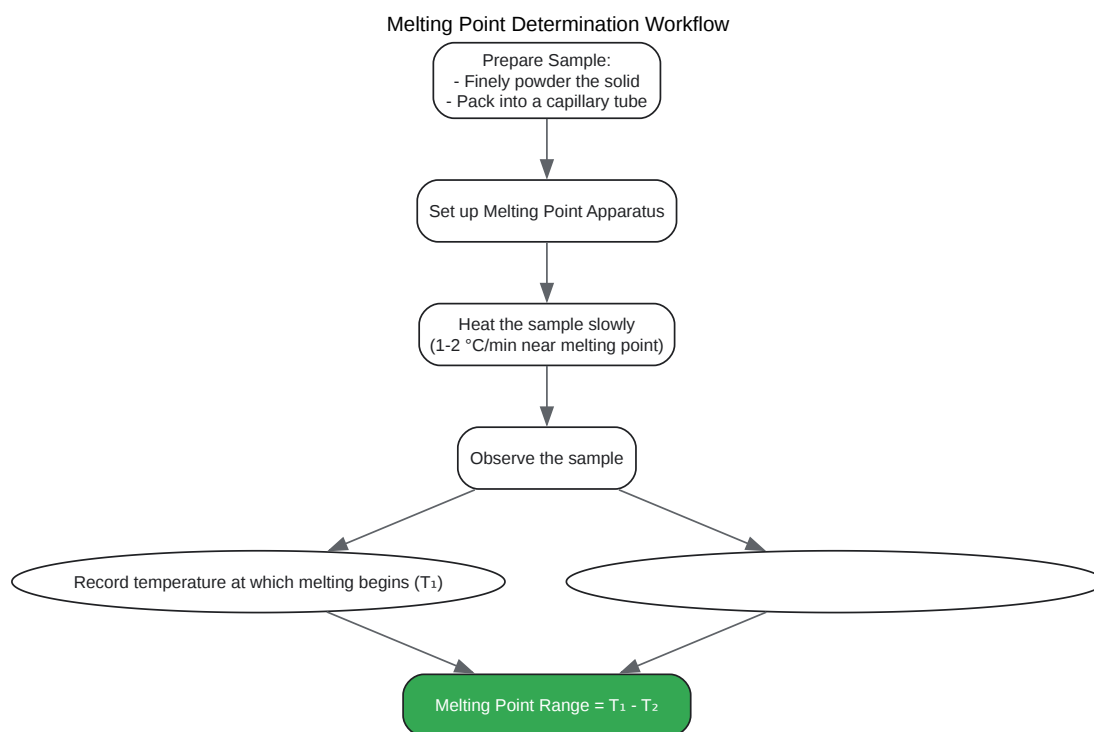
- **Reaction Setup:** In a 250 mL three-necked round-bottomed flask, place 1-(4-nitrophenyl)cyclopropanecarbonitrile (12.77 g, 67.16 mmol).
- **Addition of Reagents:** Add water (79 mL) and concentrated sulfuric acid (56 mL) to the flask.
- **Reflux:** Heat the reaction mixture to reflux and maintain it overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture.
- **Isolation:** Collect the resulting precipitate by filtration.
- **Purification:** Wash the solid with distilled water (30 mL).
- **Drying:** Dry the solid under vacuum overnight to yield **1-(4-Nitrophenyl)cyclopropanecarboxylic acid**.

Experimental Methodologies for Property Determination

This section provides detailed protocols for the experimental determination of key physicochemical properties.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.



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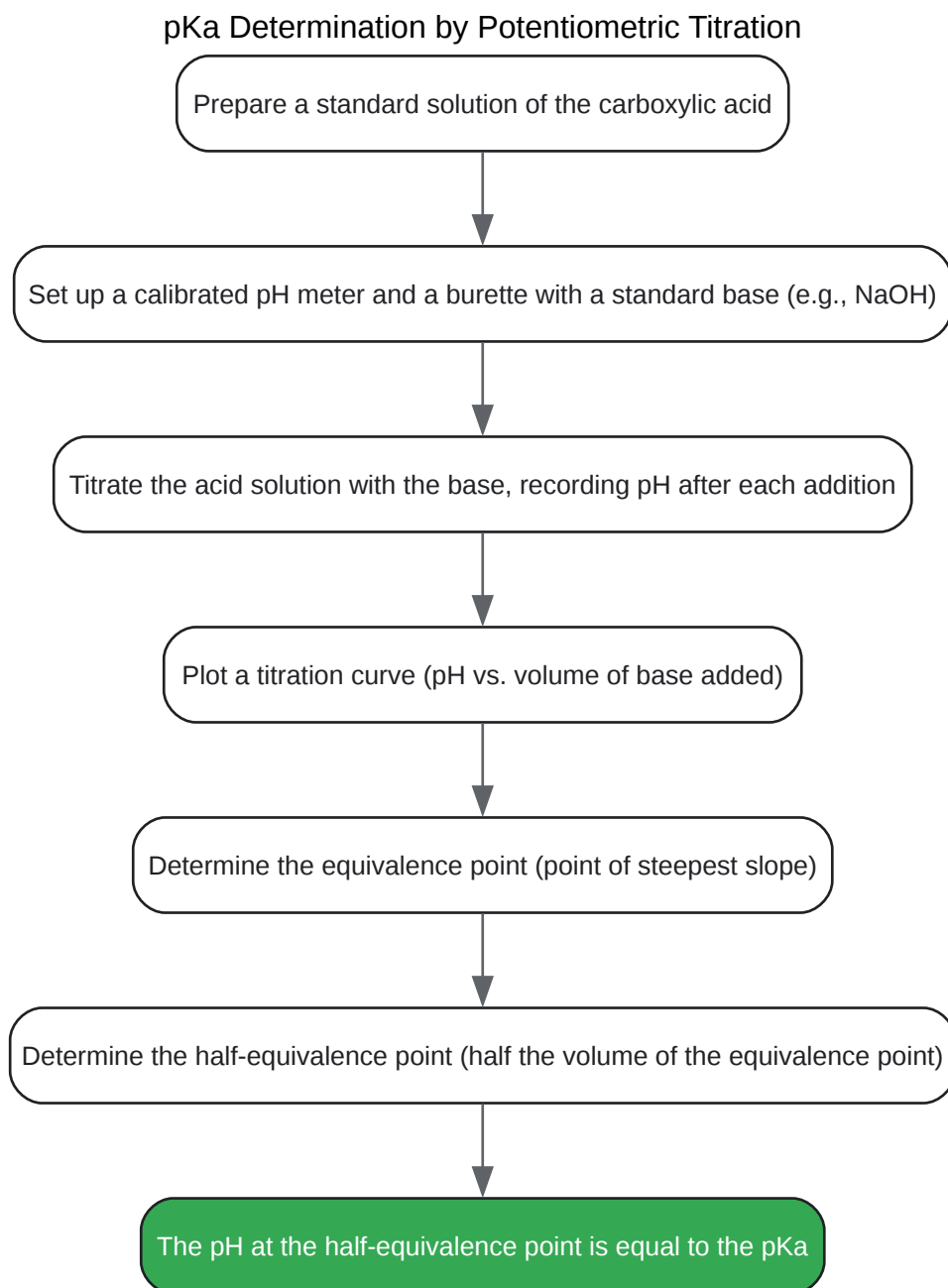
Caption: Workflow for determining the melting point of a solid organic compound.

- Sample Preparation: Place a small amount of dry **1-(4-Nitrophenyl)cyclopropanecarboxylic acid** on a clean, dry watch glass and crush it into a fine powder.

- **Capillary Tube Filling:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube, to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube in a melting point apparatus.
- **Heating:** Heat the apparatus rapidly to a temperature about 15-20 °C below the expected melting point. Then, decrease the heating rate to 1-2 °C per minute.
- **Observation and Recording:** Observe the sample closely. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample has turned into a clear liquid (the end of melting). The recorded range is the melting point of the sample.

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.



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Caption: Workflow for determining the pKa of a carboxylic acid via potentiometric titration.

- **Solution Preparation:** Accurately weigh a sample of **1-(4-Nitrophenyl)cyclopropanecarboxylic acid** and dissolve it in a suitable solvent (e.g., a mixture of water and a co-solvent like ethanol if solubility in pure water is low) to a known concentration.
- **Titration Setup:** Calibrate a pH meter using standard buffer solutions. Place the acid solution in a beaker with a magnetic stirrer and immerse the pH electrode. Fill a burette with a standardized solution of a strong base (e.g., 0.1 M NaOH).
- **Titration:** Slowly add the base from the burette to the acid solution in small increments. After each addition, stir the solution and record the pH.
- **Data Analysis:** Plot the recorded pH values against the volume of base added to generate a titration curve.
- **pKa Determination:** Identify the equivalence point of the titration, which is the point of maximum slope on the curve. Determine the volume of base added at the equivalence point. The volume of base at the half-equivalence point is half of this value. The pH of the solution at the half-equivalence point is equal to the pKa of the acid.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in peer-reviewed literature detailing the biological activity, mechanism of action, or associated signaling pathways for **1-(4-Nitrophenyl)cyclopropanecarboxylic acid**. While many cyclopropane-containing compounds exhibit significant biological effects, further research is required to elucidate any potential pharmacological or toxicological properties of this particular molecule. Therefore, a diagram for a signaling pathway cannot be provided at this time.

Conclusion

1-(4-Nitrophenyl)cyclopropanecarboxylic acid is a well-characterized compound in terms of its fundamental physicochemical properties and synthesis. The provided experimental protocols offer a basis for the verification of its properties and for further research. The absence of extensive biological data highlights an opportunity for future investigations into the potential pharmacological applications of this molecule, particularly given the prevalence of the cyclopropane motif in bioactive compounds.

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